

An In-depth Technical Guide to N-(2-sec-butylphenyl)-4-methylbenzamide

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Compound of Interest

Compound Name: *N-(2-sec-butylphenyl)-4-methylbenzamide*

Cat. No.: B291036

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Abstract

This technical guide provides a comprehensive overview of **N-(2-sec-butylphenyl)-4-methylbenzamide**, a substituted aromatic amide. Due to the absence of a readily available CAS number in common chemical databases, this document serves as a prospective guide for researchers interested in the synthesis, characterization, and potential applications of this compound. The guide is structured to provide a robust theoretical and practical framework, drawing upon established principles of organic synthesis and the known properties of structurally related N-aryl benzamides. We will detail a reliable synthetic protocol, predict key physicochemical and spectroscopic properties, and discuss potential avenues for its application in medicinal chemistry and materials science.

Introduction and Core Chemical Data

N-(2-sec-butylphenyl)-4-methylbenzamide is an aromatic amide characterized by a 4-methylbenzoyl group attached to the nitrogen of a 2-sec-butylaniline moiety. The unique steric and electronic features imparted by the ortho-sec-butyl group on the aniline ring and the methyl

group on the benzoyl ring suggest that this molecule could have interesting pharmacological or material properties. N-substituted benzamides are a well-established class of compounds with a wide range of biological activities, including applications in oncology, neuroscience, and as anti-inflammatory agents.[1][2]

As this specific molecule is not widely cataloged, this guide will provide the foundational information required for its synthesis and subsequent investigation.

Core Chemical Data (Predicted)

Property	Predicted Value	Source/Rationale
IUPAC Name	N-(2-sec-butylphenyl)-4-methylbenzamide	Standard Nomenclature
Molecular Formula	C ₁₈ H ₂₁ NO	From Structure
Molecular Weight	267.37 g/mol	From Formula
Appearance	White to off-white crystalline solid	Analogy to similar benzamides[3]
Solubility	Soluble in organic solvents (e.g., ethanol, DCM, ether), insoluble in water	General property of N-aryl amides[3]
Melting Point	Not determined; expected to be in the range of similar crystalline solids	-

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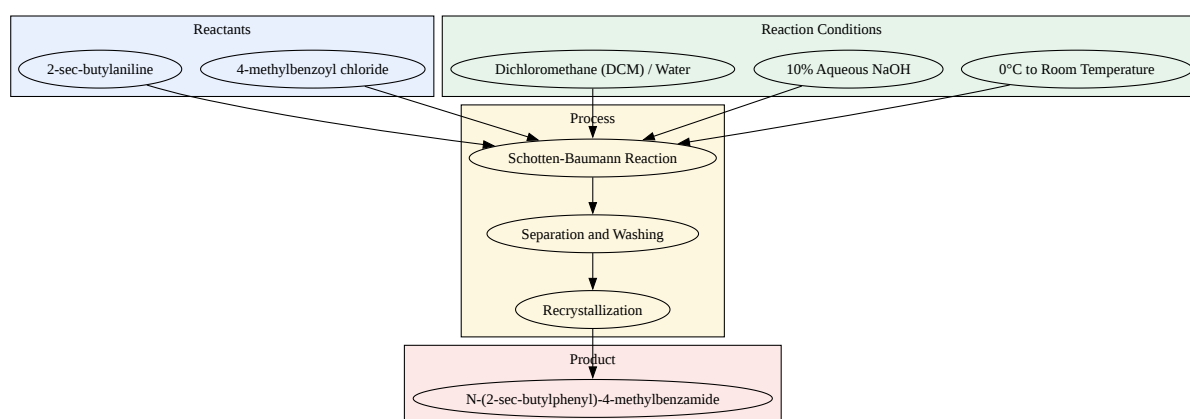
N-(2-sec-butylphenyl)-4-methylbenzamide Chemical Structure

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Caption: Chemical Structure of **N-(2-sec-butylphenyl)-4-methylbenzamide**.

Proposed Synthesis Protocol: Schotten-Baumann Reaction

The synthesis of **N-(2-sec-butylphenyl)-4-methylbenzamide** can be reliably achieved through the Schotten-Baumann reaction, a well-established method for the acylation of amines.[4][5] This reaction involves the condensation of an amine (2-sec-butylaniline) with an acyl chloride (4-methylbenzoyl chloride) in the presence of a base, typically aqueous sodium hydroxide.[3][6] The base serves to neutralize the hydrochloric acid byproduct, preventing the protonation of the starting amine and driving the reaction to completion.[3]



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Caption: Proposed synthetic workflow for **N-(2-sec-butylphenyl)-4-methylbenzamide**.

Experimental Protocol

Materials:

- 2-sec-butylaniline
- 4-methylbenzoyl chloride
- 10% (w/v) Sodium Hydroxide (NaOH) solution
- Dichloromethane (DCM)
- Deionized Water
- Anhydrous Magnesium Sulfate (MgSO_4)
- Ethanol
- Standard laboratory glassware and magnetic stirrer

Procedure:

- In a 250 mL Erlenmeyer flask, dissolve 1.0 equivalent of 2-sec-butylaniline in 50 mL of DCM.
- Add 50 mL of 10% aqueous NaOH solution to the flask.
- Cool the biphasic mixture to 0°C in an ice bath with vigorous stirring.
- Slowly add 1.05 equivalents of 4-methylbenzoyl chloride dropwise to the mixture over 15-20 minutes, ensuring the temperature remains below 10°C .
- After the addition is complete, remove the ice bath and allow the reaction to stir vigorously at room temperature for 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting amine is consumed.
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Wash the organic layer sequentially with 1 M HCl (2 x 30 mL), deionized water (2 x 30 mL), and saturated brine (1 x 30 mL).

- Dry the organic layer over anhydrous MgSO_4 , filter, and remove the solvent under reduced pressure to yield the crude product.
- Purify the crude solid by recrystallization from hot ethanol to obtain pure **N-(2-sec-butylphenyl)-4-methylbenzamide**.

Predicted Physicochemical and Spectroscopic Properties

The identity and purity of the synthesized compound should be confirmed through standard analytical techniques. The following are predicted spectral characteristics based on the structure and data from analogous compounds.^{[7][8][9]}

Predicted Spectroscopic Data

Technique	Predicted Key Features
$^1\text{H-NMR}$ (CDCl_3 , 400 MHz)	δ (ppm): 7.8-7.2 (m, 8H, Ar-H), 2.7-2.5 (m, 1H, CH-sec-butyl), 2.4 (s, 3H, Ar-CH ₃), 1.7-1.5 (m, 2H, CH ₂ -sec-butyl), 1.3 (d, 3H, CH ₃ -sec-butyl), 0.9 (t, 3H, CH ₃ -sec-butyl)
$^{13}\text{C-NMR}$ (CDCl_3 , 100 MHz)	δ (ppm): ~166 (C=O), 145-125 (Ar-C), ~35 (CH-sec-butyl), ~30 (CH ₂ -sec-butyl), ~22 (Ar-CH ₃), ~20, ~12 (CH ₃ -sec-butyl)
FT-IR (KBr, cm^{-1})	ν (cm^{-1}): 3300-3200 (N-H stretch), 3100-3000 (Ar C-H stretch), 2960-2850 (Aliphatic C-H stretch), 1650-1630 (C=O stretch, Amide I), 1550-1510 (N-H bend, Amide II)
Mass Spec (ESI+)	m/z : $[\text{M}+\text{H}]^+ = 268.16$, $[\text{M}+\text{Na}]^+ = 290.14$

Potential Applications and Future Research

N-substituted benzamides are a cornerstone in medicinal chemistry due to their diverse pharmacological activities.^{[2][10]} The unique structure of **N-(2-sec-butylphenyl)-4-methylbenzamide** suggests several promising areas for investigation:

- Drug Discovery: The lipophilic sec-butyl group may enhance membrane permeability and interaction with hydrophobic binding pockets in biological targets. Potential therapeutic areas for screening include:
 - Oncology: As inhibitors of enzymes like histone deacetylases (HDACs).[\[1\]](#)[\[11\]](#)
 - Neuroscience: As modulators of dopamine or serotonin receptors.[\[1\]](#)
 - Anti-inflammatory Agents: By targeting pathways such as NF-κB.[\[12\]](#)
 - Kinase Inhibition: N-arylbenzamides have been identified as potent LRRK2 inhibitors for potential Parkinson's disease treatment.[\[13\]](#)
- Materials Science: The rigid benzamide core can be incorporated into polymers or other materials to confer specific thermal or mechanical properties.

Future research should focus on the synthesis and purification of this compound, followed by comprehensive in vitro screening to identify any significant biological activity. Structure-activity relationship (SAR) studies could then be initiated by modifying the substitution patterns on either aromatic ring.

Safety and Handling

While specific toxicity data for **N-(2-sec-butylphenyl)-4-methylbenzamide** is unavailable, standard precautions for handling new chemical entities should be observed.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area or a fume hood. Avoid inhalation of dust and contact with skin and eyes.
- Reagents: 4-methylbenzoyl chloride is a lachrymator and corrosive; handle with extreme care. 2-sec-butylaniline is a toxic amine.

A comprehensive Safety Data Sheet (SDS) should be developed once the compound has been synthesized and its properties characterized.

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